

NMR spectroscopy for structural analysis of 2-Hydroxy Pioglitazone

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Compound of Interest

Compound Name: 2-Hydroxy Pioglitazone
Hydrochloride

CAS No.: 646519-87-1

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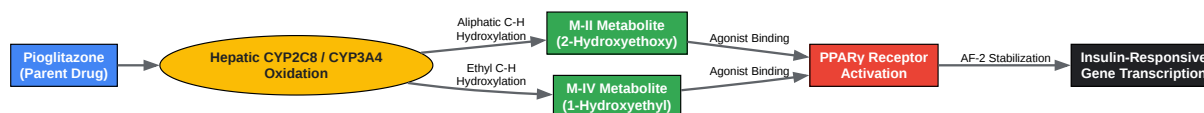
Application Note: NMR-Driven Structural Elucidation of 2-Hydroxy Pioglitazone (M-II Metabolite)

Introduction & Biological Context

Pioglitazone is a widely prescribed thiazolidinedione (TZD) antidiabetic agent that acts as a potent agonist for the peroxisome proliferator-activated receptor gamma (PPAR γ). Following oral administration, pioglitazone undergoes extensive hepatic biotransformation mediated primarily by cytochrome P450 enzymes (CYP2C8 and CYP3A4). This metabolic processing yields several active metabolites, notably M-II, M-III, and M-IV, which retain pharmacological activity and contribute to the drug's sustained glycemic control [1].

While M-IV (1-hydroxypioglitazone) features hydroxylation on the terminal ethyl group, the M-II metabolite—specifically 2-hydroxy pioglitazone (5-[4-[2-(5-ethyl-pyridin-2-yl)-2-hydroxy-ethoxy]-benzyl]-thiazolidine-2,4-dione)—is characterized by hydroxylation on the aliphatic ethoxy linker. The creation of a new chiral center at the 2-position of the ethoxy chain results in a mixture of

diastereomers. Accurate structural characterization of these metabolites is critical for pharmacokinetic profiling, toxicity assessments, and intellectual property evaluations [2].



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Figure 1: Hepatic metabolic pathway of Pioglitazone to its active hydroxylated metabolites.

Causality in Experimental Design (E-E-A-T)

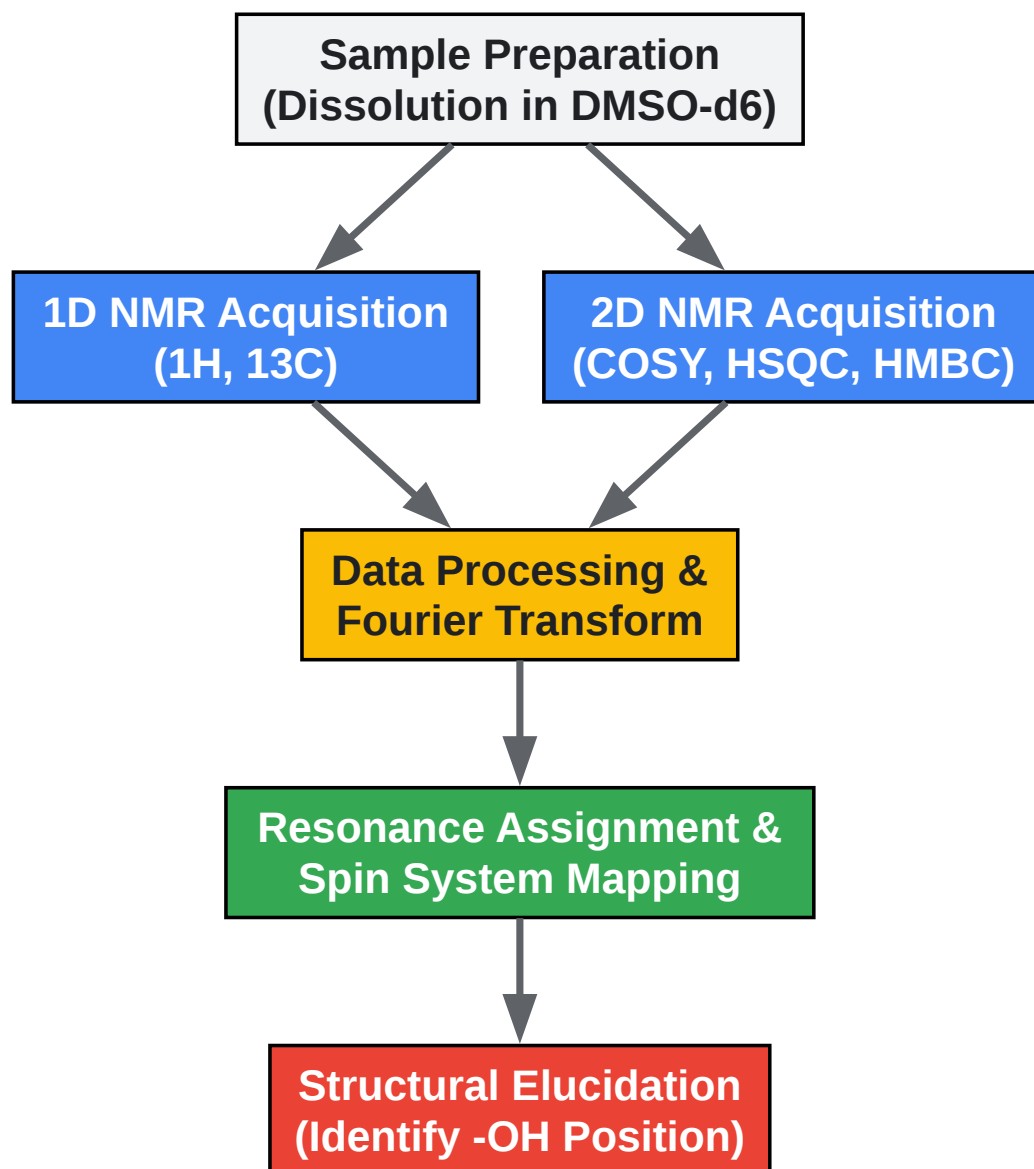
As an application scientist, the first question in structural elucidation is always: Why this specific analytical technique?

While Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) can easily confirm the addition of an oxygen atom (+16 Da, m/z 373 for $[M+H]^+$), it cannot unambiguously pinpoint the exact position of the hydroxyl group on the aliphatic chains. Nuclear Magnetic Resonance (NMR) spectroscopy provides the atomic-level resolution required to distinguish between M-II (ethoxy hydroxylation) and M-IV (ethyl hydroxylation).

The Logic of the NMR Workflow:

- **Solvent Selection:** Deuterated dimethyl sulfoxide (DMSO- d_6) is explicitly chosen over $CDCl_3$. DMSO- d_6 prevents the rapid chemical exchange of the thiazolidinedione N-H proton (~12.0 ppm) and the newly formed aliphatic O-H proton (~5.7 ppm), allowing them to be clearly observed in the 1H spectrum.
- **Diastereotopic Splitting (1H NMR):** The introduction of a chiral center at the CH-OH carbon in M-II breaks the symmetry of the adjacent O-CH₂ protons. In the parent pioglitazone, the O-CH₂ appears as a simple triplet (~4.3 ppm). In M-II, these protons become diastereotopic, splitting into two distinct multiplets (~4.05 ppm and ~4.25 ppm).
- **2D HMBC (Heteronuclear Multiple Bond Correlation):** This sequence provides the ultimate structural proof. A 3-bond correlation from the newly formed CH-OH proton (~4.90 ppm) to

the pyridine ring carbons confirms the hydroxyl group is strictly at the 2-position of the ethoxy linker.



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Figure 2: Step-by-step NMR data acquisition and structural elucidation workflow.

Experimental Protocols

Step 1: Sample Preparation

- Weigh approximately 5–10 mg of the highly purified 2-Hydroxy Pioglitazone (M-II) standard.

- Dissolve the sample completely in 600 μL of high-purity DMSO- d_6 (99.9% D, containing 0.03% v/v TMS as an internal standard).
- Transfer the solution to a standard 5 mm precision NMR tube. Self-Validation Check: Visually inspect the tube against a light source; the solution must be entirely free of particulates to maintain magnetic field homogeneity and prevent line broadening.

Step 2: Instrument Setup & Tuning

- Insert the sample into a 400 MHz (or higher) FT-NMR spectrometer equipped with a multinuclear probe.
- Lock the spectrometer to the deuterium signal of the DMSO- d_6 solvent.
- Tune and match the probe specifically for ^1H and ^{13}C frequencies to maximize the signal-to-noise ratio (SNR).
- Shim the magnetic field (Z1-Z5 gradients) until the DMSO- d_6 residual solvent peak (2.50 ppm) achieves a full width at half maximum (FWHM) of < 1.0 Hz.

Step 3: Acquisition Parameters

- ^1H NMR: Apply a 30° pulse angle, relaxation delay (D1) of 2.0 s, spectral width of 15 ppm, and acquire 16–32 scans.
- ^{13}C NMR: Utilize a proton-decoupled sequence (e.g., WALTZ-16), relaxation delay of 2.0 s, spectral width of 250 ppm, and acquire 1024–2048 scans depending on sample concentration.
- 2D COSY: Gradient-selected, 256 increments in t_1 , 1024 data points in t_2 , 2–4 scans per increment.
- 2D HSQC/HMBC: Gradient-selected, optimized for $^1J(\text{CH}) = 145$ Hz (HSQC) and $^nJ(\text{CH}) = 8$ Hz (HMBC) to capture long-range carbon-proton connectivity.

Data Presentation & Interpretation

The structural confirmation of M-II relies heavily on comparing its ^1H NMR chemical shifts against the parent pioglitazone [3]. The table below summarizes the critical diagnostic peaks used to validate the 2-hydroxyethoxy structure.

Proton / Functional Group	Pioglitazone (^1H δ ppm)	2-Hydroxy Pioglitazone (M-II) (^1H δ ppm)	Structural Implication & Causality
Thiazolidinedione N-H	~12.00 (br s, 1H)	~12.00 (br s, 1H)	Unchanged; confirms TZD ring is intact.
Pyridine Ethyl -CH ₃	1.18 (t, 3H)	1.19 (t, 3H)	Unchanged; rules out M-IV (1-hydroxyethyl) metabolite.
Pyridine Ethyl -CH ₂ -	2.60 (q, 2H)	2.61 (q, 2H)	Unchanged; rules out M-IV (1-hydroxyethyl) metabolite.
Ethoxy Linker -O-CH ₂ -	4.30 (t, 2H)	4.05 (m, 1H), 4.25 (m, 1H)	Protons become diastereotopic due to the adjacent chiral center formed by hydroxylation.
Ethoxy Linker -CH ₂ -Pyr	3.14 (t, 2H)	4.90 (m, 1H)	Dramatic downfield shift; the CH ₂ group has been oxidized to a CH-OH methine group.
Hydroxyl -OH	Absent	5.71 (d/br s, 1H)	Direct evidence of the newly formed aliphatic hydroxyl group.

Note: Spectra recorded at 400 MHz in DMSO-d₆. Chemical shifts are referenced to TMS (0.00 ppm).

Conclusion

The utilization of 1D and 2D NMR spectroscopy provides an unequivocal, self-validating framework for the structural elucidation of pioglitazone metabolites. By analyzing the diastereotopic splitting of the ethoxy linker and the preservation of the terminal ethyl signals, researchers can definitively distinguish 2-Hydroxy Pioglitazone (M-II) from other isobaric metabolites like M-IV. This rigorous analytical approach is foundational for downstream pharmacological assays, ensuring that the correct chemical entity is evaluated for PPAR γ binding efficacy and safety.

References

- Studies on the Metabolism of the New Antidiabetic Agent Pioglitazone. Identification of Metabolites in Rats and Dogs. ResearchGate / Chemical and Pharmaceutical Bulletin. Available at: [\[Link\]](#)
- Structural Basis of Altered Potency and Efficacy Displayed by a Major in Vivo Metabolite of the Antidiabetic PPAR γ Drug Pioglitazone. Journal of Medicinal Chemistry (via NCBI PMC). Available at: [\[Link\]](#)
- Use of Pioglitazone Metabolite M-II for Treatment of Inflammatory Respiratory Disease (Patent WO2011098799A1). Google Patents.
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